

Application Notes and Protocols for Accelerated Aging Studies with Isonox™ 133

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Compound of Interest

Compound Name: Isonox
CAS No.: 56335-22-9
Cat. No.: B1238518

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Accelerated aging studies are a critical component of drug development and material science, providing essential data on the long-term stability of products in a shortened timeframe. These studies subject products to elevated stress conditions, such as increased temperature and humidity, to expedite the aging process. The data generated is used to predict shelf-life, determine storage conditions, and ensure product integrity.

Antioxidants play a pivotal role in preventing oxidative degradation, a common pathway for the breakdown of active pharmaceutical ingredients (APIs) and polymeric materials. **Isonox™ 133**, a high-performance hindered phenolic antioxidant, is effective in stabilizing materials against thermo-oxidative degradation. This document provides detailed application notes and protocols for conducting accelerated aging studies on formulations stabilized with **Isonox™ 133**.

Mechanism of Action of Isonox™ 133

Isonox™ 133 (1,3,5-trimethyl-2,4,6-tris(3,5-di-tert-butyl-4-hydroxybenzyl)benzene) is a sterically hindered phenolic antioxidant. Its primary function is to interrupt the free-radical chain reactions that lead to oxidative degradation. The mechanism involves the donation of a hydrogen atom from its hydroxyl groups to peroxide radicals, forming a stable phenoxy radical that does not propagate the oxidation chain. This process is crucial in preserving the chemical and physical properties of the material being protected.

Data Presentation: Illustrative Stability Data

The following tables present illustrative data from a hypothetical accelerated aging study on a drug formulation containing a sensitive API, both with and without **Isonox™ 133**. These tables are designed to demonstrate the expected stabilizing effect of the antioxidant and provide a template for data presentation.

Table 1: Degradation of API in Formulation Under Accelerated Conditions (40°C / 75% RH)

Time (Weeks)	% API Remaining (Unstabilized)	% API Remaining (with 0.1% Isonox™ 133)	Total Impurities (Unstabilized) (%)	Total Impurities (with 0.1% Isonox™ 133) (%)
0	100.0	100.0	0.1	0.1
4	98.2	99.8	0.9	0.15
8	96.5	99.5	1.8	0.25
12	94.8	99.2	2.6	0.4

Table 2: Predicted Shelf-Life Based on Arrhenius Equation

Formulation	Accelerated Condition	Rate Constant (k) (week ⁻¹)	Activation Energy (Ea) (kJ/mol)	Predicted Shelf-Life at 25°C (Years)
Unstabilized	40°C / 75% RH	0.0044	85	1.5
Unstabilized	50°C / 75% RH	0.012	85	1.4
With 0.1% Isonox™ 133	40°C / 75% RH	0.0007	95	4.8
With 0.1% Isonox™ 133	50°C / 75% RH	0.0021	95	4.9

Note: The data presented in these tables is for illustrative purposes only and should not be considered as actual experimental results.

Experimental Protocols

Protocol 1: Accelerated Aging of a Pharmaceutical Formulation

This protocol outlines the steps for conducting an accelerated aging study on a solid dosage pharmaceutical formulation.

1. Materials and Equipment:

- Active Pharmaceutical Ingredient (API)
- Excipients
- **Isonox™ 133**
- Stability chambers (capable of maintaining temperature and relative humidity, e.g., 40°C ± 2°C and 75% RH ± 5% RH)
- Analytical instrumentation for API and impurity quantification (e.g., HPLC-UV, LC-MS)
- Packaging materials (e.g., amber glass bottles with sealed caps)

2. Sample Preparation:

- Prepare two batches of the pharmaceutical formulation according to the standard manufacturing process.
- In one batch, incorporate 0.1% (w/w) of **Isonox**[™] 133 during the granulation or blending stage. The second batch will serve as the unstabilized control.
- Manufacture the final dosage form (e.g., tablets or capsules).
- Package the dosage forms in the final proposed packaging.

3. Study Design:

- Place a predetermined number of samples from both batches into stability chambers set at accelerated conditions (e.g., 40°C/75% RH).
- Pull samples at specified time points (e.g., 0, 4, 8, 12, and 24 weeks).
- Store a separate set of samples at long-term storage conditions (e.g., 25°C/60% RH) for confirmatory real-time stability testing.

4. Analytical Testing:

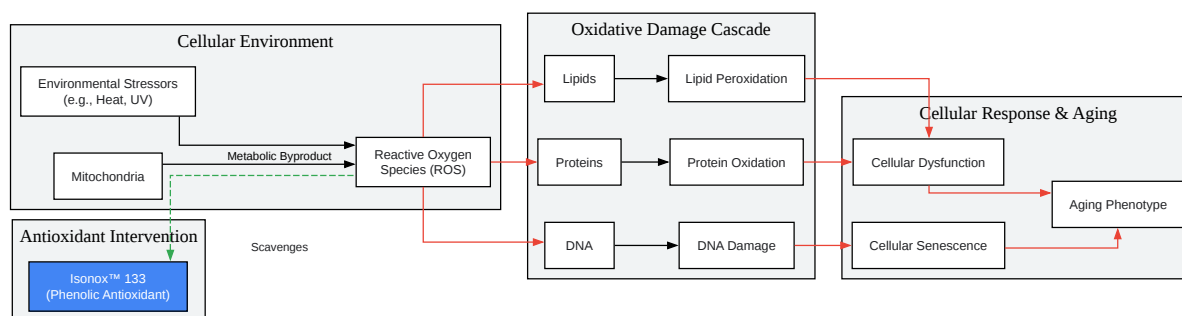
- At each time point, perform the following tests on the pulled samples:
 - Appearance: Visually inspect for any changes in color, shape, or other physical properties.
 - Assay: Quantify the amount of remaining API using a validated HPLC method.
 - Related Substances/Impurities: Identify and quantify any degradation products using a validated HPLC or LC-MS method.
 - Dissolution: Perform dissolution testing to ensure the drug release profile is maintained.
 - Moisture Content: Determine the water content by Karl Fischer titration.

5. Data Analysis:

- Plot the percentage of remaining API against time for both stabilized and unstabilized formulations.
- Determine the degradation kinetics (e.g., zero-order or first-order).
- Use the Arrhenius equation to predict the shelf-life at the intended storage conditions based on the degradation rates observed at accelerated conditions.[1][2]

Visualizations: Signaling Pathways and Workflows

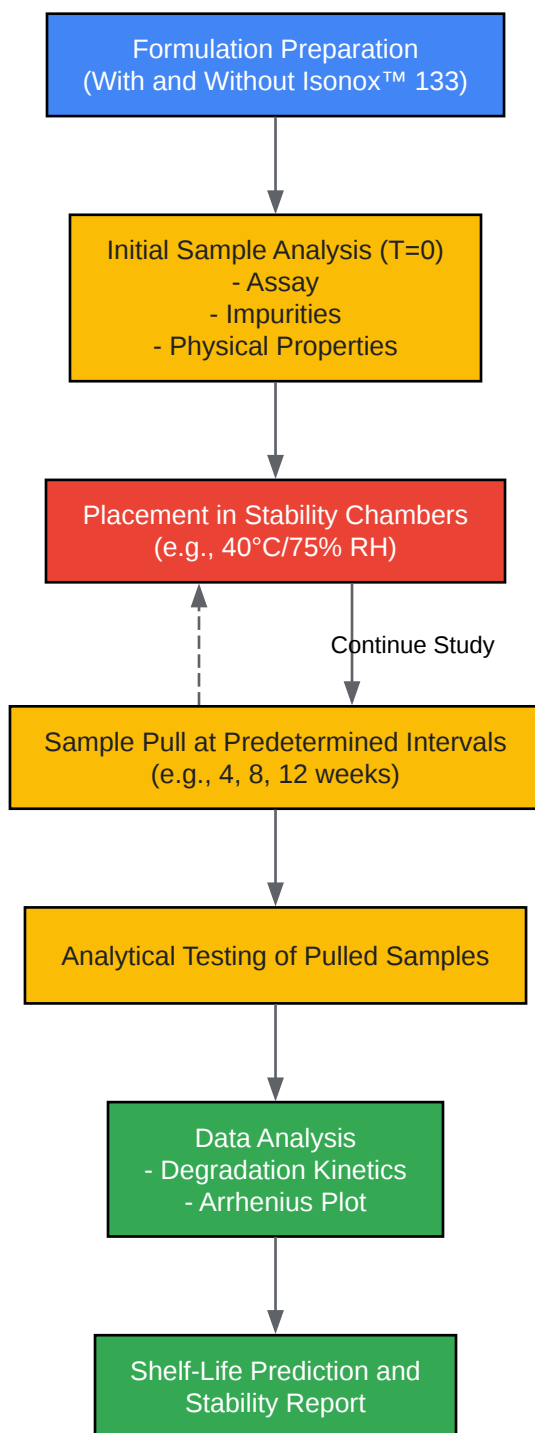
Signaling Pathway of Oxidative Stress and Intervention by Isonox™ 133



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Caption: Oxidative stress pathway and the inhibitory role of **Isonox™ 133**.

Experimental Workflow for Accelerated Aging Study

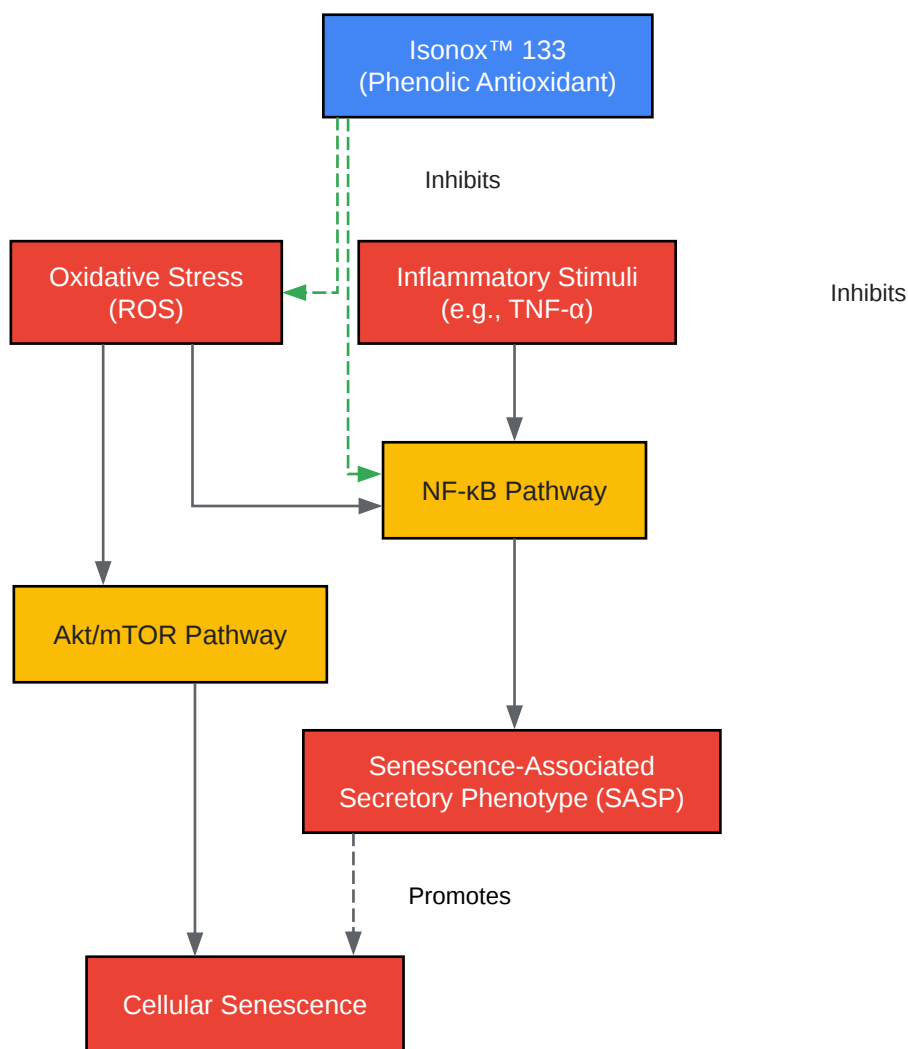


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Caption: Workflow for a typical accelerated aging stability study.

Signaling Pathway Modulation by Phenolic Antioxidants

Polyphenolic compounds, including hindered phenols like **Isonox™ 133**, are known to modulate various signaling pathways associated with aging and inflammation.[3][4] They can inhibit pro-inflammatory pathways and reduce oxidative stress, thereby mitigating cellular senescence.[5][6]



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